

The Chemical Architecture of Gardimycin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Gardimycin*

CAS No.: 59165-34-3

Cat. No.: B021061

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Foreword

In the ongoing battle against antimicrobial resistance, the exploration of novel therapeutic agents is paramount. **Gardimycin**, a potent peptide antibiotic, represents a compelling area of study for researchers and drug development professionals. This guide provides an in-depth technical overview of the chemical characterization of **Gardimycin**, also known as Actagardin. By delving into its structural elucidation and the analytical methodologies employed, we aim to equip scientists with the foundational knowledge necessary to further investigate and potentially harness the therapeutic potential of this complex biomolecule. Our focus is on the causality behind experimental choices, ensuring a robust and reproducible understanding of this fascinating antibiotic.

Introduction to Gardimycin: A Lantibiotic with a Unique Mechanism

Gardimycin is a tetracyclic peptide antibiotic belonging to the lantibiotic class, produced by the bacterium *Actinoplanes garbadinensis* and *Actinoplanes liguriae*.^{[1][2][3]} Lantibiotics are characterized by the presence of the thioether amino acids lanthionine and methyllanthionine,

which form intramolecular bridges crucial for their structure and function. **Gardimycin** exhibits potent activity against Gram-positive bacteria by specifically inhibiting cell wall biosynthesis.[4][5][6] Its mechanism of action involves interfering with the transglycosylation step of peptidoglycan synthesis, a critical pathway for bacterial survival.[2][4][5] This unique mode of action makes **Gardimycin** a subject of significant interest for the development of new drugs to combat resistant pathogens.

Isolation and Purification: From Fermentation Broth to Pure Compound

The journey to characterizing **Gardimycin** begins with its isolation from the fermentation broth of the producing microorganism. The inherent physicochemical properties of this peptide antibiotic dictate the purification strategy.

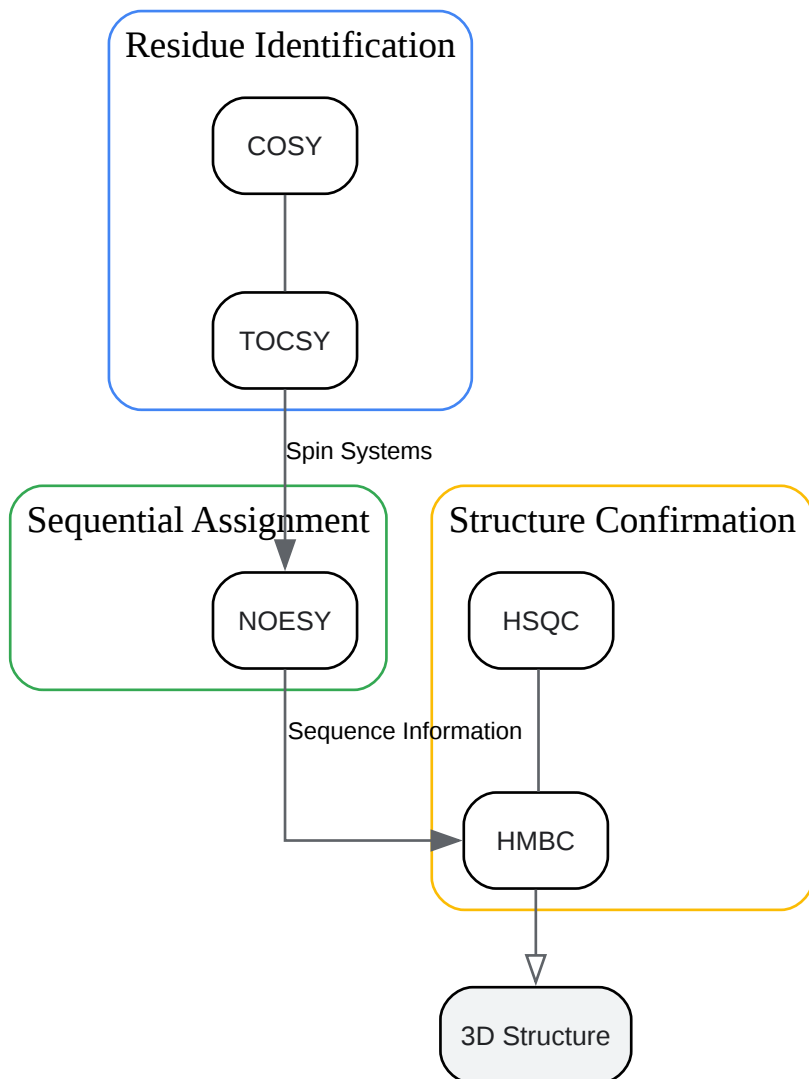
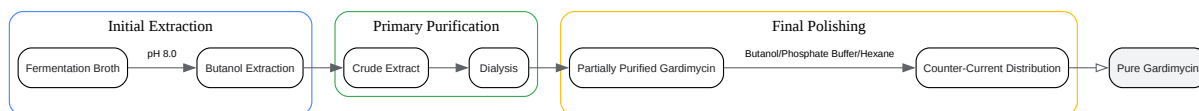
Physicochemical Properties

A thorough understanding of **Gardimycin**'s properties is the cornerstone of developing an effective purification protocol.

Property	Value	Source
Molecular Formula	C81H132N20O23	[7]
Molar Mass	1754.064 g/mol	[7]
Isoelectric Point (pI)	~4.2	[8]
pKa values	4.2 and 6.8 (aqueous)	[8]
Appearance	Whitish powder	[8]

Purification Workflow

The purification of **Gardimycin** is a multi-step process designed to separate the antibiotic from a complex mixture of cellular components and media constituents. The following workflow has proven effective:



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Sources

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